

# An In-Depth Technical Guide to the Physical Properties of 1-Butynylbenzene-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Butynylbenzene-d5

Cat. No.: B596416

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of the deuterated organic compound, **1-Butynylbenzene-d5**. Given the limited availability of direct experimental data for this specific isotopologue, this document presents a combination of calculated values for the deuterated compound and experimentally determined properties of its non-deuterated counterpart, 1-Butynylbenzene. Furthermore, this guide outlines standard experimental protocols for the determination of key physical properties and discusses the anticipated effects of deuteration.

## Core Physical Properties

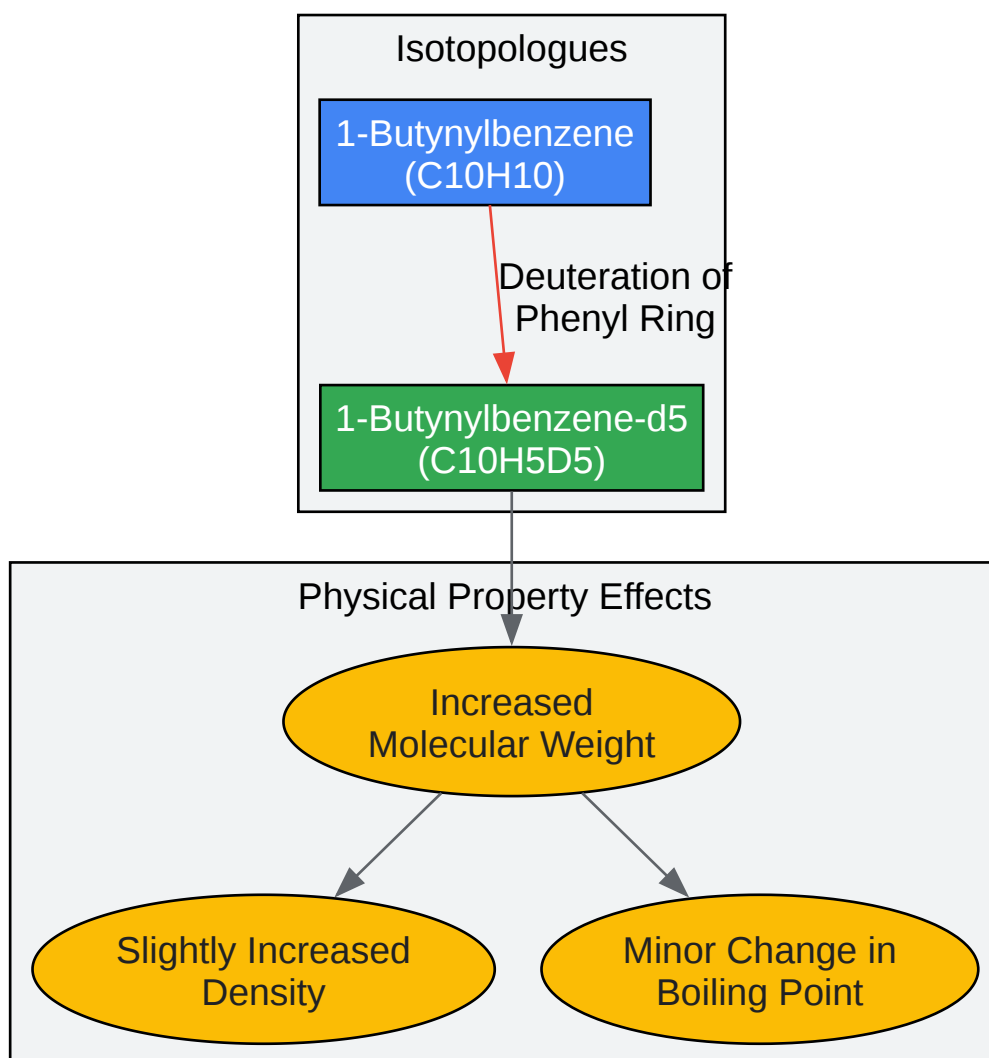
The introduction of deuterium into the phenyl ring of 1-Butynylbenzene results in a marginal increase in its molecular weight. While extensive experimental data for **1-Butynylbenzene-d5** is not readily available in the literature, its physical properties are expected to be very similar to those of 1-Butynylbenzene. The primary difference will be a slight increase in density and potentially minor variations in boiling and melting points.

The following table summarizes the available and calculated physical property data for both 1-Butynylbenzene and its d5 isotopologue for comparative analysis.

Physical Property	1-Butynylbenzene	1-Butynylbenzene-d5	Data Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub>	C <sub>10</sub> H <sub>5</sub> D <sub>5</sub>	-
Molecular Weight	130.19 g/mol [1]	135.22 g/mol [2][3]	Calculated
Boiling Point	73 - 75 °C @ 4 mmHg	No Data Available	Experimental
Density	No specific value found	No Data Available	-
Refractive Index	No specific value found	No Data Available	-

## The Impact of Deuteration

Deuterium labeling, the substitution of hydrogen with its heavier isotope deuterium, is a critical tool in drug development and metabolic research. This isotopic substitution can influence the pharmacokinetic and metabolic profiles of drug candidates.[2] While the effects on bulk physical properties are generally subtle, they are rooted in the increased mass of deuterium. The logical relationship and expected property shifts are illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Isotopic relationship and expected physical property changes.

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental for the characterization of any chemical compound. The following sections detail standard laboratory procedures for measuring boiling point, density, and refractive index.

### Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.<sup>[4]</sup>

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- A small amount of the liquid sample is placed in the test tube.
- The capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in the Thiele tube containing mineral oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

## Density Determination

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is accurately measured.
- A known volume of the liquid is added to the graduated cylinder or the pycnometer is filled.
- The mass of the container with the liquid is measured.
- The mass of the liquid is determined by subtraction.
- The density is calculated by dividing the mass of the liquid by its volume. For higher precision, this should be repeated multiple times to obtain an average value.<sup>[5]</sup>

## Refractive Index Measurement

An Abbe refractometer is commonly used to measure the refractive index of a liquid.<sup>[6]</sup>

Apparatus:

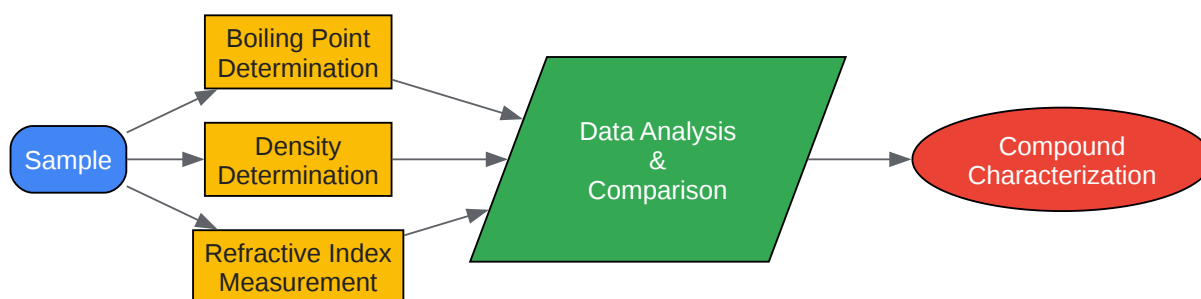
- Abbe refractometer
- Dropper
- Liquid sample

Procedure:

- The prism of the refractometer is cleaned and calibrated with a standard of known refractive index (e.g., distilled water).

- A few drops of the liquid sample are placed on the prism.
- The prism is closed, and the light source is switched on.
- The eyepiece is adjusted to bring the boundary line between the light and dark fields into sharp focus.
- The control knob is turned to center the boundary line on the crosshairs.
- The refractive index is read from the instrument's scale.

The general workflow for the experimental determination of these physical properties is outlined in the following diagram.



[Click to download full resolution via product page](#)

Caption: General workflow for physical property determination.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Butynylbenzene | C<sub>10</sub>H<sub>10</sub> | CID 69328 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. Page loading... [[guidechem.com](https://guidechem.com)]
- 4. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 5. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 6. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [[vlab.amrita.edu](https://vlab.amrita.edu)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of 1-Butynylbenzene-d5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b596416#1-butynylbenzene-d5-physical-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)